

2-(Chloromethyl)pyrimidine hydrochloride solubility data

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Compound of Interest

Compound Name: 2-(Chloromethyl)pyrimidine
hydrochloride

Cat. No.: B030329

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An In-depth Technical Guide on the Solubility of **2-(Chloromethyl)pyrimidine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-(Chloromethyl)pyrimidine hydrochloride**. The information is curated for professionals in research and development who utilize this compound as a synthetic intermediate in pharmaceutical synthesis.

Core Solubility Data

The solubility of **2-(Chloromethyl)pyrimidine hydrochloride** has been determined in several common laboratory solvents. This data is crucial for designing and executing synthetic routes and for the development of analytical methods.

Quantitative Solubility Data

The following table summarizes the known solubility of **2-(Chloromethyl)pyrimidine hydrochloride** at unspecified temperatures.

Solvent	Solubility (mg/mL)
Dimethylformamide (DMF)	30 ^[1]
Dimethyl sulfoxide (DMSO)	20 ^[1]
Phosphate-Buffered Saline (PBS, pH 7.2)	10 ^[1]
Ethanol	2 ^[1]

Experimental Protocols for Solubility Determination

While specific experimental details for the solubility of **2-(Chloromethyl)pyrimidine hydrochloride** are not extensively published, a general protocol for determining the solubility of pyrimidine derivatives can be applied. The following is a standard methodology for small-scale solubility testing.

Protocol 1: General Procedure for Small-Scale Solubility Testing

Objective: To determine the approximate solubility of **2-(Chloromethyl)pyrimidine hydrochloride** in a selected solvent.

Materials:

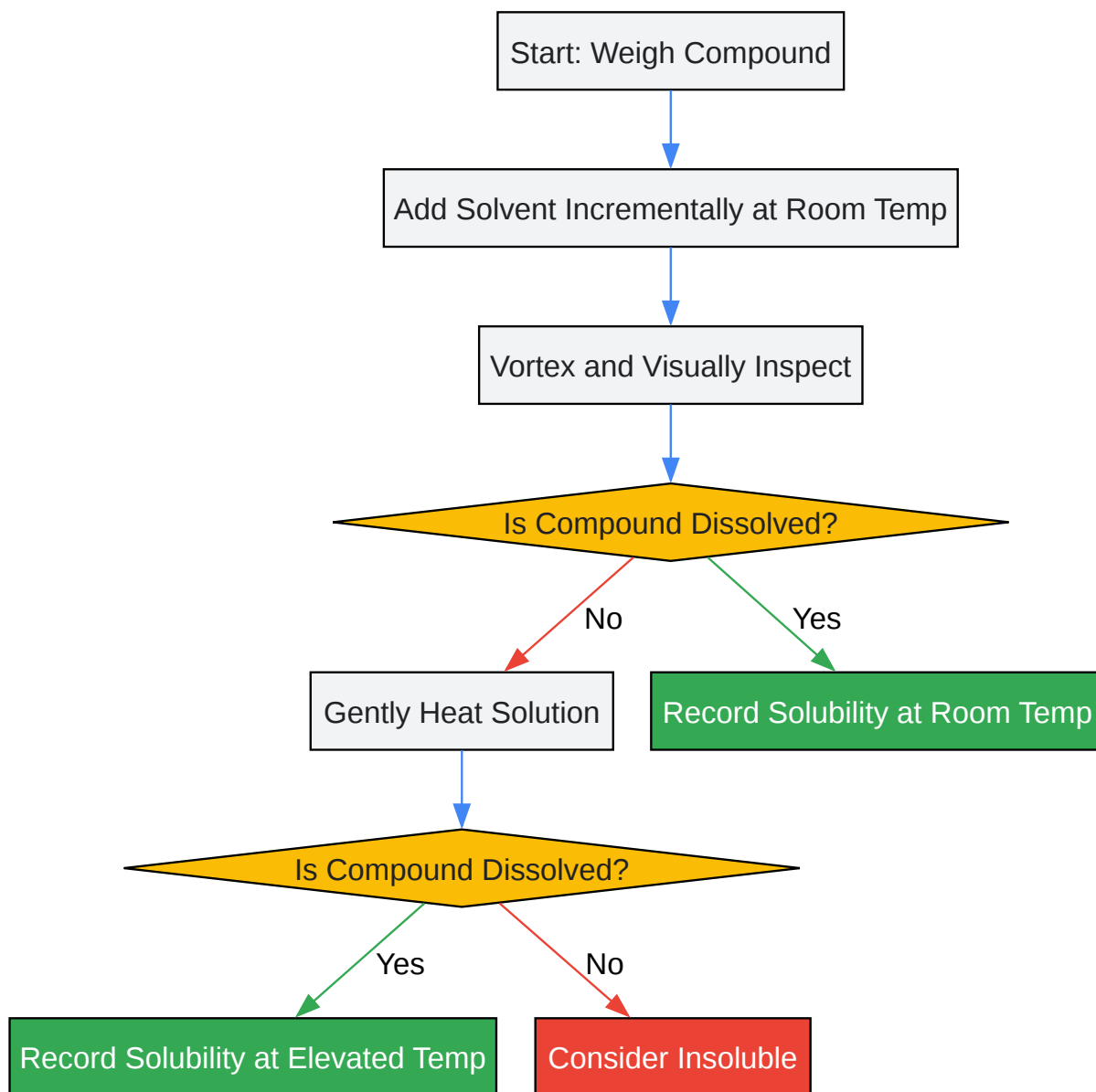
- **2-(Chloromethyl)pyrimidine hydrochloride**
- Test solvents (e.g., water, ethanol, DMSO, DMF)
- Small vials (e.g., 1.5 mL microcentrifuge tubes or 4 mL glass vials)
- Vortex mixer
- Pipettes
- Water bath or heating block
- Analytical balance

Methodology:

- Preparation: Weigh approximately 1-2 mg of **2-(Chloromethyl)pyrimidine hydrochloride** and place it into a small vial.^[2]
- Solvent Addition: Add the selected test solvent in small, precise increments (e.g., 100 μ L) to the vial at room temperature.^[2]
- Observation: After each addition of solvent, cap the vial and vortex for 30-60 seconds.^[2] Visually inspect the solution for complete dissolution of the solid.
- Heating: If the compound does not dissolve at room temperature, gently heat the vial to a controlled temperature (e.g., 50-60 °C) using a water bath or heating block and observe any changes in solubility.^[2] It is important to be cautious of potential degradation at elevated temperatures.^[2]
- Classification: Based on the volume of solvent required to dissolve the compound, classify the solubility as "freely soluble," "soluble," "sparingly soluble," or "insoluble."^[2]
- pH Adjustment (for aqueous solutions): For ionizable compounds like pyrimidine derivatives, adjusting the pH can significantly alter solubility.^[2] For basic derivatives, lowering the pH generally increases solubility, while for acidic derivatives, increasing the pH has a similar effect.^[2]

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for assessing the solubility of a chemical compound such as **2-(Chloromethyl)pyrimidine hydrochloride**.



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Caption: Workflow for experimental solubility determination.

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